

Physicochemical Properties of 4-Chloro-2-phenylpyridine

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Compound of Interest

Compound Name: 4-Chloro-2-phenylpyridine

Cat. No.: B1303127

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Below is a summary of the molecular formula and molecular weight for **4-Chloro-2-phenylpyridine**.

Property	Value
Molecular Formula	C11H8ClN ^{[1][2][3]}
Molecular Weight	189.64 g/mol ^{[1][2][3]}
Monoisotopic Mass	189.0345270 Da ^[1]

Chemical Identifiers

For ease of reference across different databases and publications, the following identifiers are provided for **4-Chloro-2-phenylpyridine**.

Identifier Type	Identifier
CAS Number	57311-18-9 ^{[1][3]}
PubChem CID	2762846 ^[1]
InChI	InChI=1S/C11H8ClN/c12-10-6-7-13-11(8-10)9-4-2-1-3-5-9/h1-8H ^[1]
SMILES	<chem>C1=CC=C(C=C1)C2=NC=CC(=C2)Cl</chem> ^[1]

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References

- 1. 4-Chloro-2-phenylpyridine | C₁₁H₈ClN | CID 2762846 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 57311-18-9 CAS MSDS (4-CHLORO-2-PHENYLPYRIDINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 57311-18-9|4-Chloro-2-phenylpyridine|BLD Pharm [bldpharm.com]
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